

2-Amino-4,5-diethoxybenzoic acid CAS number and molecular weight

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Compound of Interest

Compound Name: 2-Amino-4,5-diethoxybenzoic acid

Cat. No.: B1275911

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Technical Guide: Aminobenzoic Acid Derivatives

For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a detailed overview of a specific aminobenzoic acid derivative. The following sections summarize its chemical properties, synthesis protocols, and other relevant data for research and development applications.

Core Compound Information

Initial searches for "**2-Amino-4,5-diethoxybenzoic acid**" did not yield a specific CAS number or molecular weight. The available scientific literature and chemical databases predominantly feature the closely related analog, 2-Amino-4,5-dimethoxybenzoic acid. All data presented in this guide pertains to this methoxy-substituted compound.

Chemical and Physical Properties

The quantitative data for 2-Amino-4,5-dimethoxybenzoic acid is summarized in the table below for easy reference.

Property	Value	Citations
CAS Number	5653-40-7	[1][2][3][4][5][6][7][8]
Molecular Weight	197.19 g/mol	[1][2][3][4][6][7][8]
Molecular Formula	C9H11NO4	[1][2][3][6][7][8]
Synonyms	4,5-Dimethoxyanthranilic acid, 6-Aminoveratric acid	[4][8]
Appearance	White to gray to brown powder/crystal	[1]
Melting Point	169-173 °C (decomposes)	[4][6]

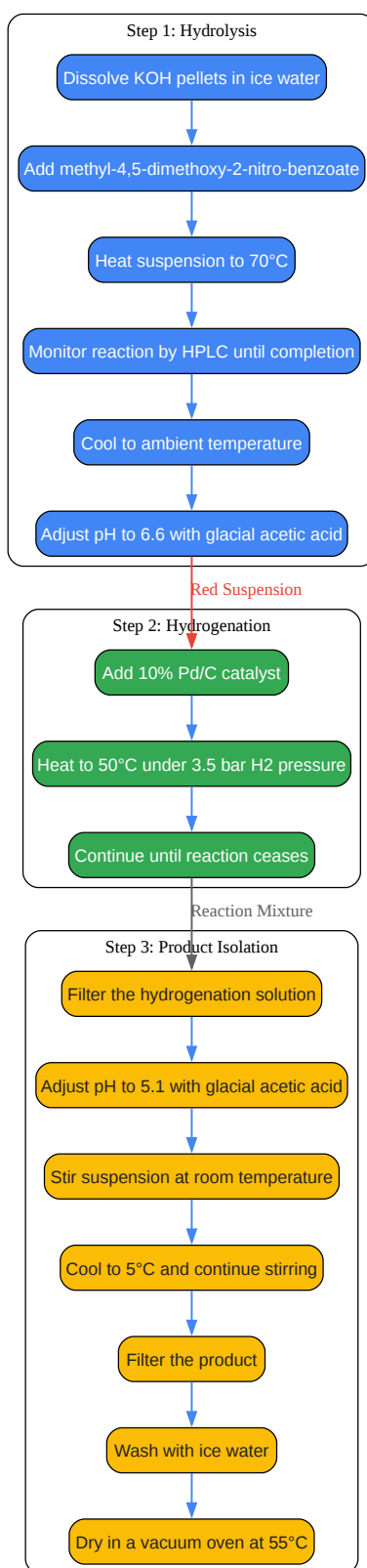
Experimental Protocols

Detailed methodologies for the synthesis of 2-Amino-4,5-dimethoxybenzoic acid are crucial for its application in further research. Below are cited experimental protocols.

Synthesis from Methyl-4,5-dimethoxy-2-nitro-benzoate

A common synthesis route involves the hydrolysis and subsequent reduction of a nitrobenzoate precursor.[2][3][5]

Experimental Workflow



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Caption: Synthesis of 2-Amino-4,5-dimethoxybenzoic acid.

Applications in Research and Development

2-Amino-4,5-dimethoxybenzoic acid serves as a key intermediate in the synthesis of various organic compounds.[6][9] It is particularly noted for its use in the pharmaceutical industry as a precursor or intermediate in the development of therapeutic agents.[1] While its anti-inflammatory and antioxidant properties have been studied, the specific mechanisms of action are dependent on the final synthesized pharmaceutical product.[1]

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